

Application Notes and Protocols for N-acylation of 5-Methylisoxazol-3-amine

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Compound of Interest

Compound Name: 5-Methylisoxazol-3-amine

Cat. No.: B124983

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the N-acylation of **5-methylisoxazol-3-amine**, a key transformation in the synthesis of various biologically active compounds. The protocols and data presented are intended to guide researchers in the efficient synthesis and characterization of N-acylated **5-methylisoxazol-3-amine** derivatives.

Introduction

5-Methylisoxazol-3-amine is a crucial building block in medicinal chemistry, most notably as a component of the antibiotic sulfamethoxazole. The N-acylation of its amino group is a fundamental step in the development of new chemical entities with potential therapeutic applications. This process involves the reaction of the primary amine with an acylating agent, such as an acyl chloride or anhydride, typically in the presence of a base to yield the corresponding amide. These derivatives are explored for a wide range of biological activities.

Data Presentation

The following table summarizes representative quantitative data for the N-acylation of **5-methylisoxazol-3-amine** and its derivatives with various acylating agents.

Acylating Agent	Substrate	Base	Solvent	Reaction Time	Yield (%)	Reference
Acryloyl chloride	4-amino-N-(5-methyl-3-isoxazolyl)benzenesulfonamide	Triethylamine	Diethyl ether	2 h	95	
Methacryloyl chloride	4-amino-N-(5-methyl-3-isoxazolyl)benzenesulfonamide	Triethylamine	Diethyl ether	2 h	95	
Benzoyl chloride	Sulfamethoxazole	-	Methanol	Not Specified	Not Specified	[1]
Chloroacetyl chloride	4-amino-N-(5-methylisoxazol-3-yl)benzenesulfonamide	-	Dimethylformamide	6 h	Not Specified	[2]

Experimental Protocols

General Protocol for N-acylation of 5-Methylisoxazol-3-amine with an Acyl Chloride

This protocol provides a general method for the N-acylation of **5-methylisoxazol-3-amine** using an acyl chloride as the acylating agent and a non-nucleophilic base.

Materials:

- **5-Methylisoxazol-3-amine**

- Acyl chloride (e.g., acetyl chloride, benzoyl chloride) (1.1 eq)
- Triethylamine (TEA) or Pyridine (1.2 eq)
- Anhydrous dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Solvents for column chromatography (e.g., hexane/ethyl acetate mixture)

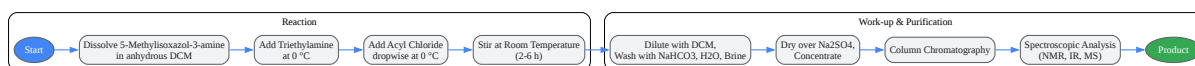
Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **5-methylisoxazol-3-amine** (1.0 eq) in anhydrous DCM.
- **Addition of Base:** Cool the solution to 0 °C using an ice bath and add triethylamine (1.2 eq).
- **Addition of Acylating Agent:** To the stirred solution, add the acyl chloride (1.1 eq) dropwise.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 2-6 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, dilute the reaction mixture with DCM. Wash the organic layer sequentially with saturated aqueous NaHCO_3 solution, water, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure N-acylated product.

- Characterization: Characterize the purified product by spectroscopic methods (^1H NMR, ^{13}C NMR, IR, and MS).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the N-acylation of **5-methylisoxazol-3-amine**.

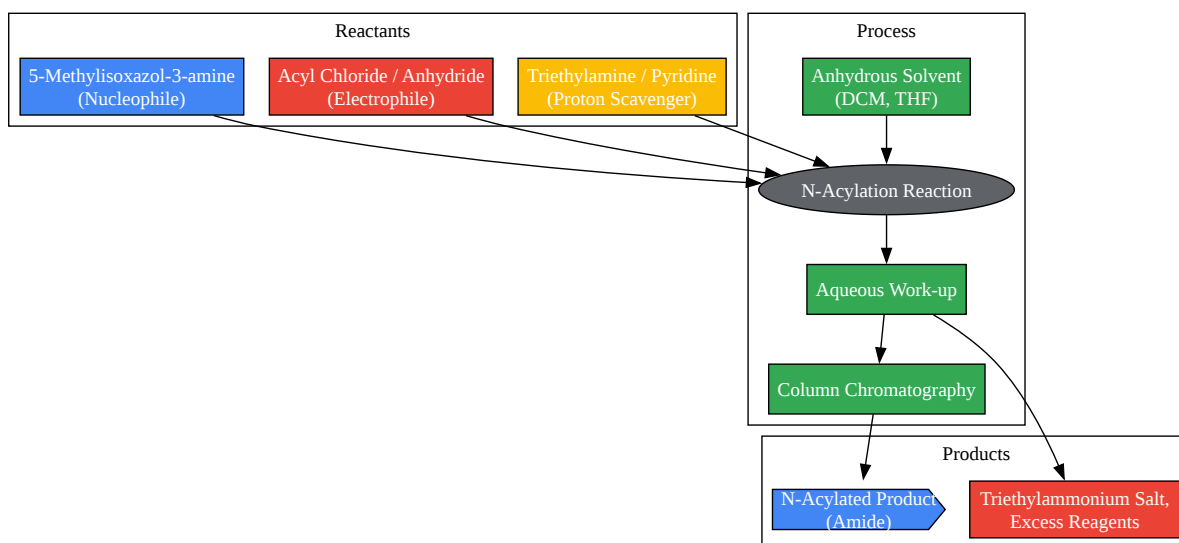


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General workflow for N-acylation.

Logical Relationship of Reagents and Steps

The following diagram outlines the logical relationship between the key components and steps in the N-acylation protocol.

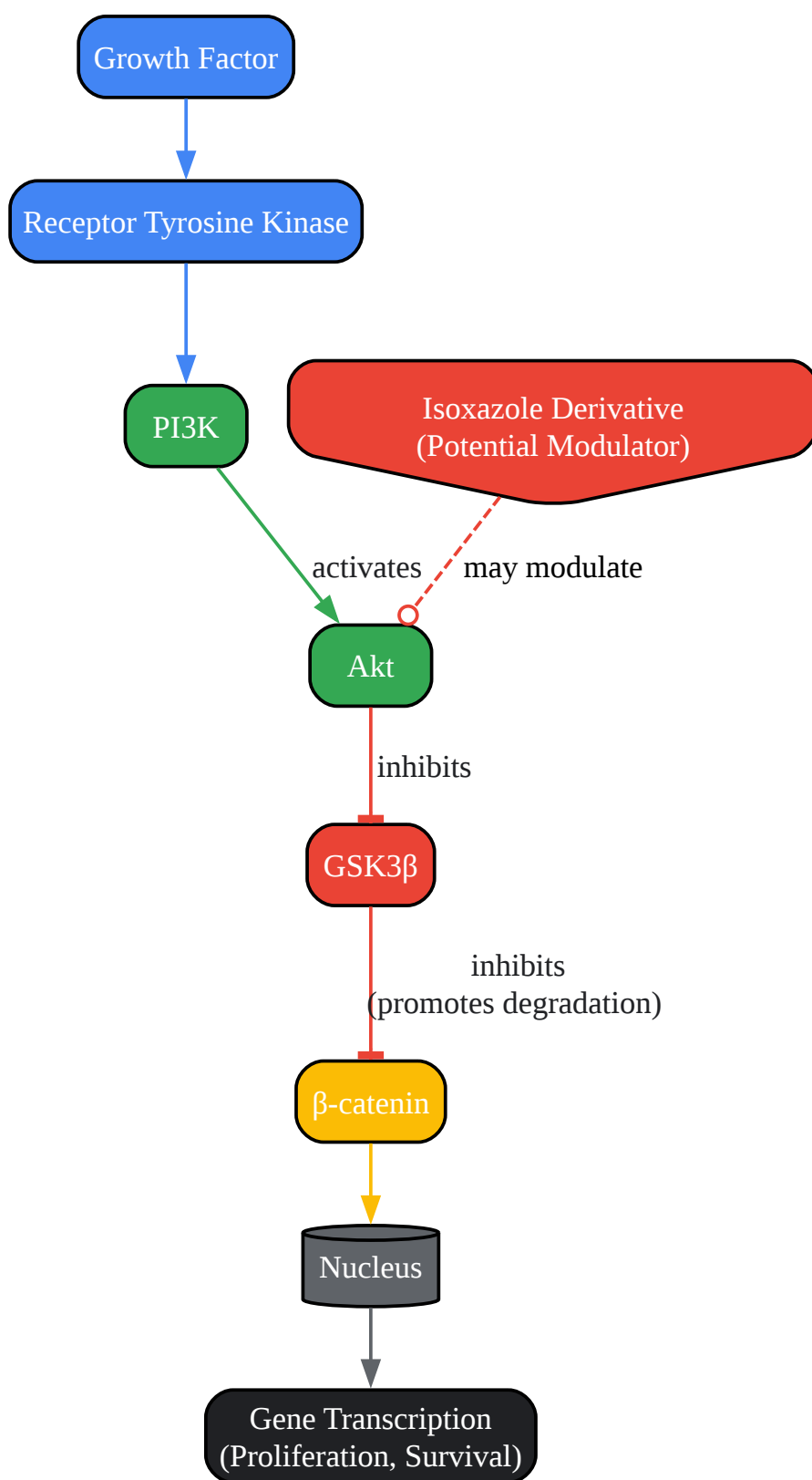


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Logical relationship of reaction components.

Signaling Pathway Involvement of Isoxazole Derivatives

While specific signaling pathways for N-acylated **5-methylisoxazol-3-amine** are application-dependent and subject to ongoing research, related isoxazole-containing molecules have been shown to modulate key cellular signaling cascades. For instance, certain isoxazole derivatives have been found to influence the Akt/GSK3 β / β -catenin pathway, which is crucial in various cellular processes including proliferation and differentiation. The diagram below illustrates a simplified representation of this pathway, which could be a potential area of investigation for novel N-acylated isoxazole compounds.



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Akt/GSK3β/β-catenin signaling pathway.

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References

- 1. N-{4-[(5-Methylisoxazol-3-yl)sulfamoyl]phenyl}benzamide - PMC [pmc.ncbi.nlm.nih.gov]
- 2. bsj.uobaghdad.edu.iq [bsj.uobaghdad.edu.iq]
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